

Application Notes and Protocols for Measuring Glucose Uptake with KL-11743

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Compound of Interest

Compound Name: KL-11743

Cat. No.: B12431999

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Introduction

KL-11743 is a potent, orally active, and glucose-competitive inhibitor of the class I glucose transporters (GLUTs).[1][2][3] By effectively blocking cellular glucose import, **KL-11743** serves as a powerful tool for investigating the roles of glucose metabolism in various physiological and pathological processes, particularly in cancer biology. These application notes provide detailed protocols for utilizing **KL-11743** to measure glucose uptake in cell-based assays, summarize its inhibitory activity, and illustrate its impact on key signaling pathways.

Mechanism of Action

KL-11743 competitively inhibits the class I glucose transporters—GLUT1, GLUT2, GLUT3, and GLUT4—thereby preventing the uptake of glucose into cells.[1][3] This targeted inhibition of glucose transport leads to a rapid depletion of intracellular glucose, forcing cells to adapt their metabolic processes. A primary consequence of this glucose deprivation is the activation of AMP-activated protein kinase (AMPK), a key cellular energy sensor. The inhibition of glucose metabolism by **KL-11743** triggers a cascade of events, including a collapse in NADH pools and a metabolic shift towards oxidative phosphorylation.[4][5]

Data Presentation

Inhibitory Activity of KL-11743

The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of **KL-11743** against the class I GLUT transporters.

Transporter	IC ₅₀ (nM)
GLUT1	115
GLUT2	137
GLUT3	90
GLUT4	68

Data sourced from MedchemExpress and Selleck Chemicals.[\[1\]](#)[\[2\]](#)

Effects of KL-11743 on Cellular Processes in HT-1080 Fibrosarcoma Cells

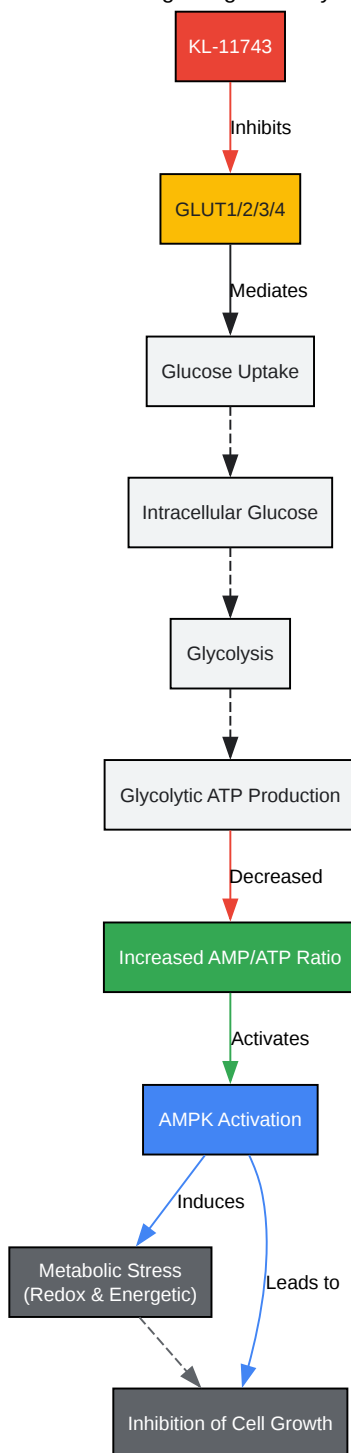
Cellular Process	IC ₅₀ (nM)
Glucose Consumption	228
Lactate Secretion	234
2-Deoxyglucose (2-DG) Transport	87
Glycolytic ATP Production	127
Cell Growth (72h)	677

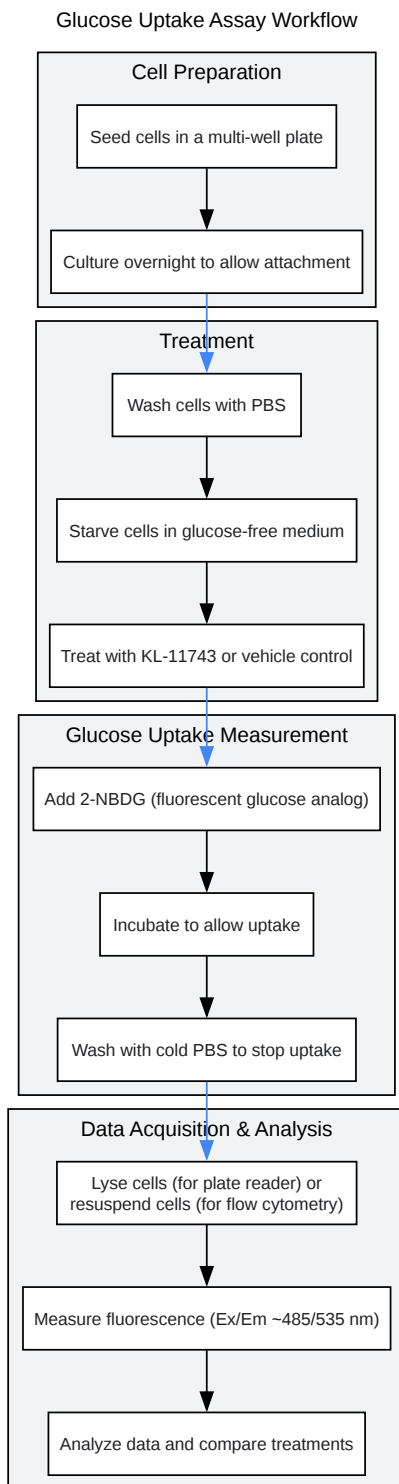
Data sourced from multiple research publications.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Signaling Pathway

The inhibition of glucose uptake by **KL-11743** initiates a signaling cascade primarily mediated by the activation of AMPK.

KL-11743 Signaling Pathway





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